

Application Note: Cerium (IV) Ammonium Sulfate Redox Titration

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Compound of Interest

Compound Name: Cerium (IV) ammonium sulfate

Cat. No.: B1164909

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Introduction

Cerimetry is a quantitative analytical technique that falls under the category of redox titrations. It utilizes a standardized solution of Cerium (IV) salt, typically ceric ammonium sulfate, as a powerful oxidizing agent.^{[1][2][3]} The fundamental principle involves the oxidation of a reducing analyte by ceric ions (Ce^{4+}), which are themselves reduced to cerous ions (Ce^{3+}). The high oxidizing potential and the stability of the Ce^{4+} solution in acidic media make cerimetry a versatile and reliable method for the determination of a wide range of inorganic and organic substances.^{[1][4]} Sufficient sulfuric acid must be used during the preparation of the titrant to prevent the hydrolysis and precipitation of basic ceric salts.^[4]

Principle of Reaction

The titration is based on the single-electron transfer reaction:



During the titration, the Ce^{4+} solution is added to the reducing analyte until the analyte is completely oxidized. The endpoint can be detected either potentiometrically or, more commonly, with a redox indicator that changes color at a specific electrode potential.^[1] Ferroin is a widely used indicator for cerimetric titrations.

Applications

Cerium (IV) ammonium sulfate titration is a robust method applicable in various fields, including pharmaceutical analysis and quality control. Its strong oxidizing power allows for the accurate quantification of numerous reducing agents.[1][4]

Key Applications Include:

- Assay of Iron (II): Determination of ferrous salts in pharmaceutical preparations like Ferrous Sulfate tablets.[1][5]
- Determination of Oxalates: Quantification of oxalic acid and its salts.
- Analysis of Pharmaceuticals: Assay of active pharmaceutical ingredients such as Isoniazid, Ketotifen, and Ascorbic Acid (Vitamin C).[6][7]
- Quantification of Inorganic Species: Determination of nitrites, iodides, and hydrogen peroxide.[1][8]

Experimental Protocols

Preparation of Reagents and Solutions

This section details the preparation of the necessary solutions for performing a cerimetric titration.

Reagent/Solution	Preparation Protocol
0.1 M Cerium (IV) Ammonium Sulfate	<ol style="list-style-type: none">1. To 500 mL of water, carefully add 30 mL of concentrated sulfuric acid and mix.2. With the aid of gentle heat, dissolve 65 g of ceric ammonium sulfate in the acidified water.^{[9][10]}3. Cool the solution to room temperature.4. Filter the solution if it is turbid.5. Transfer the solution to a 1000 mL volumetric flask and dilute to the mark with purified water. Mix well.^{[9][10]}
Primary Standard: 0.1 N Arsenic Trioxide (As ₂ O ₃)	<ol style="list-style-type: none">1. Accurately weigh about 0.2 g of arsenic trioxide, previously dried at 105°C for one hour.[9] 2. Transfer to a 500 mL conical flask.3. Add 25 mL of an 8.0% w/v sodium hydroxide solution and swirl to dissolve.^{[9][10]}4. Add 100 mL of water, mix, and then carefully add 30 mL of dilute sulfuric acid.^{[9][10]}
Indicator: Ferroin Sulfate Solution	<ol style="list-style-type: none">1. Dissolve 0.695 g of ferrous sulfate heptahydrate in 100 mL of water.2. Add 1.485 g of 1,10-phenanthroline and stir until dissolved. <p>This solution is commercially available.^[5]</p>
Catalyst: Osmic Acid Solution (0.25% w/v)	<p>Dissolve 0.25 g of osmium tetroxide in 100 mL of 0.05 M sulfuric acid. (Caution: Osmic acid is highly toxic).</p>

Standardization of 0.1 M Cerium (IV) Ammonium Sulfate Solution

To ensure accurate results, the prepared ceric ammonium sulfate solution must be standardized against a primary standard. Arsenic trioxide is commonly used for this purpose.^[2] ^[4]

Protocol:

- Prepare the Arsenic Trioxide (As_2O_3) primary standard solution as described in the table above.
- Add 0.15 mL of osmic acid solution (catalyst) and 0.1 mL of ferroin sulfate solution to the flask containing the As_2O_3 solution.[9]
- Fill a burette with the prepared 0.1 M **Cerium (IV) Ammonium Sulfate** solution and record the initial volume.
- Titrate the As_2O_3 solution with the ceric ammonium sulfate solution. Add the titrant slowly towards the endpoint.[9]
- The endpoint is reached when the color of the solution sharply changes from pink (or orange-red) to a very pale blue.[9][10]
- Record the final volume and calculate the volume of titrant used.
- Repeat the titration at least two more times for precision.

Standardization Reaction: $2\text{Ce}^{4+} + \text{AsO}_2^- + 2\text{H}_2\text{O} \rightarrow 2\text{Ce}^{3+} + \text{H}_2\text{AsO}_4^- + 2\text{H}^+$

Calculation of Molarity:

Molarity (M) = (Weight of As_2O_3 (g)) / (Volume of Ce^{4+} solution (L) \times 0.004946 g/mL \times 1000 mL/L)

Note: Each mL of 0.1 M ceric ammonium sulfate is equivalent to 0.004946 g of As_2O_3 .[9][10]

Data Presentation: Standardization Results

Trial	Weight of As ₂ O ₃ (g)	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of Ce(IV) Solution (mL)	Calculated Molarity (M)
1					
2					
3					
Average					

Application Protocol: Assay of Ferrous Sulfate (FeSO₄·7H₂O)

This protocol describes the use of the standardized ceric ammonium sulfate solution to determine the purity of a ferrous sulfate sample.

Protocol:

- Accurately weigh approximately 0.5 g of the ferrous sulfate sample and transfer it to a 250 mL conical flask.[\[5\]](#)
- Dissolve the sample in a mixture of 75 mL of water and 20 mL of dilute sulfuric acid.
- Add 2-3 drops of ferroin indicator to the flask. The solution will turn a reddish-orange color.[\[5\]](#)
- Titrate with the standardized 0.1 M ceric ammonium sulfate solution until the color changes sharply from red to a pale greenish-blue.[\[5\]](#)
- Record the volume of the titrant used.
- Repeat the procedure for a total of three concordant titrations.

Assay Reaction: Ce⁴⁺ + Fe²⁺ → Ce³⁺ + Fe³⁺[\[7\]](#)

Calculation of Purity:

$$\% \text{ Purity} = (\text{Volume of Ce}^{4+} (\text{mL}) \times \text{Molarity of Ce}^{4+} \times 278.01 \times 100) / (\text{Weight of Sample (mg)})$$

Note: The molecular weight of $\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$ is 278.01 g/mol .

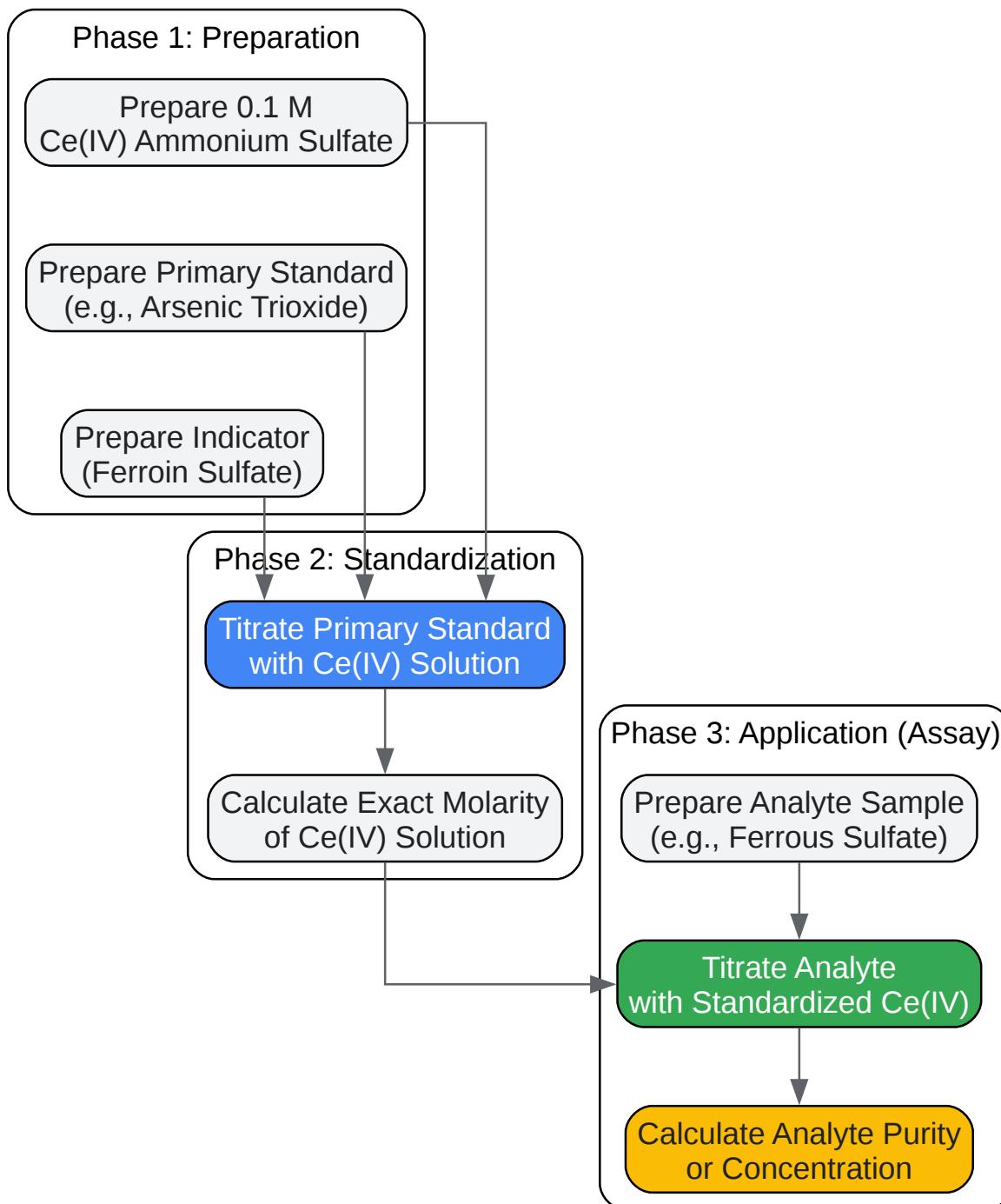
Data Presentation: Ferrous Sulfate Assay

Trial	Weight of Sample (g)	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of Ce(IV) Solution (mL)	Calculated Purity (%)
1					
2					
3					
Average					

Visualizations

Experimental Workflow Diagram

The following diagram illustrates the complete workflow for the preparation, standardization, and application of **Cerium (IV) Ammonium Sulfate** in redox titration.

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Caption: Workflow for Cerimetric Redox Titration.

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